

A Technical Guide to the Spectroscopic Characterization of 2-Cyano-3-ethoxyacrylic Acid

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Compound of Interest

Compound Name: 2-Cyano-3-ethoxyacrylic acid

CAS No.: 71648-24-3

Cat. No.: B1274207

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For Researchers, Scientists, and Drug Development Professionals

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Abstract

This technical guide provides an in-depth analysis of the spectroscopic data for **2-Cyano-3-ethoxyacrylic acid** ($C_6H_7NO_3$), a molecule of interest in organic synthesis and materials science. As a derivative of cyanoacrylic acid, understanding its structural features through modern analytical techniques is paramount for its application and development. This document will detail the expected Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, offering insights into the interpretation of these spectra. Furthermore, this guide presents standardized protocols for data acquisition, ensuring reproducibility and accuracy in the laboratory setting.

Introduction

2-Cyano-3-ethoxyacrylic acid, with the IUPAC name (E)-2-cyano-3-ethoxyprop-2-enoic acid, is a multifunctional organic compound featuring a carboxylic acid, a nitrile group, and an enol ether.^[1] This unique combination of functional groups makes it a valuable synthon in organic chemistry and a potential monomer for novel polymers. The presence of electron-withdrawing groups (nitrile and carboxylic acid) significantly influences the electronic environment of the alkene, a key feature that can be elucidated through spectroscopic analysis. This guide will serve as a comprehensive resource for the structural verification and characterization of this compound.

Molecular Structure and Key Features

A thorough understanding of the molecular structure is the foundation for interpreting spectroscopic data.

Caption: Molecular Structure of **2-Cyano-3-ethoxyacrylic acid**.

I. Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the carbon-hydrogen framework of a molecule. For **2-Cyano-3-ethoxyacrylic acid**, both ^1H and ^{13}C NMR will provide critical information for structural confirmation.

^1H NMR Spectroscopy

The proton NMR spectrum will reveal the number of different types of protons and their neighboring environments.

Table 1: Predicted ^1H NMR Data for **2-Cyano-3-ethoxyacrylic acid**

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
~1.4	Triplet	3H	-O-CH ₂ -CH ₃
~4.5	Quartet	2H	-O-CH ₂ -CH ₃
~8.2	Singlet	1H	=CH-
>10 (broad)	Singlet	1H	-COOH

Causality Behind Experimental Choices: The choice of a standard deuterated solvent like CDCl₃ or DMSO-d₆ is crucial. For observing the acidic proton of the carboxylic acid, DMSO-d₆ is often preferred as it can slow down the exchange rate of the acidic proton, resulting in a broader but more observable peak.

¹³C NMR Spectroscopy

The ¹³C NMR spectrum provides information on the different carbon environments within the molecule.

Table 2: Predicted ¹³C NMR Data for **2-Cyano-3-ethoxyacrylic acid**

Chemical Shift (δ) ppm	Assignment
~15	-O-CH ₂ -CH ₃
~70	-O-CH ₂ -CH ₃
~95	C(CN)COOH
~115	-C≡N
~165	-COOH
~170	=CH-

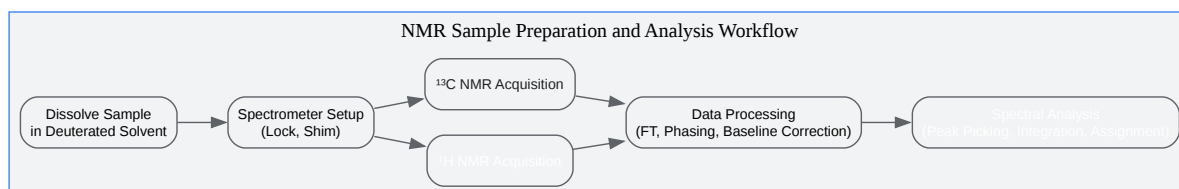
Expertise & Experience: The chemical shifts are influenced by the electronic effects of the neighboring functional groups. The carbon of the nitrile group (C≡N) is significantly deshielded,

appearing around 115 ppm. The olefinic carbons are also deshielded due to the presence of the electron-withdrawing cyano and carboxyl groups.

Experimental Protocol: NMR Data Acquisition

- Sample Preparation: Dissolve 5-10 mg of **2-Cyano-3-ethoxyacrylic acid** in approximately 0.6 mL of a suitable deuterated solvent (e.g., CDCl₃ or DMSO-d₆) in a 5 mm NMR tube.
- Instrument Setup:
 - Use a standard 400 MHz (or higher) NMR spectrometer.
 - Lock the spectrometer on the deuterium signal of the solvent.
 - Shim the magnetic field to achieve optimal resolution.
- ¹H NMR Acquisition:
 - Acquire a one-pulse ¹H spectrum with a 90° pulse angle.
 - Set the spectral width to cover the expected range of proton signals (e.g., 0-16 ppm).
 - Use a relaxation delay of at least 5 seconds to ensure quantitative integration.
 - Typically, 16-32 scans are sufficient for a good signal-to-noise ratio.
- ¹³C NMR Acquisition:
 - Acquire a proton-decoupled ¹³C spectrum.
 - Set the spectral width to cover the expected range of carbon signals (e.g., 0-200 ppm).
 - A larger number of scans (e.g., 1024 or more) will be necessary due to the lower natural abundance of ¹³C.
- Data Processing:
 - Apply Fourier transformation to the acquired free induction decays (FIDs).

- Phase and baseline correct the spectra.
- Calibrate the chemical shift scale using the residual solvent peak as an internal standard.
- Integrate the ^1H NMR signals and assign the peaks in both spectra.



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Caption: Workflow for NMR Data Acquisition and Analysis.

II. Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by detecting the vibrations of chemical bonds.

Table 3: Predicted IR Absorption Bands for **2-Cyano-3-ethoxyacrylic acid**

Wavenumber (cm ⁻¹)	Intensity	Vibration	Functional Group
3300-2500	Broad	O-H stretch	Carboxylic Acid
~2980	Medium	C-H stretch	Alkyl
~2230	Medium	C≡N stretch	Nitrile
~1710	Strong	C=O stretch	Carboxylic Acid
~1620	Medium	C=C stretch	Alkene
~1250	Strong	C-O stretch	Ether & Carboxylic Acid

Trustworthiness: The broad O-H stretch is a hallmark of a carboxylic acid due to hydrogen bonding. The strong C=O stretch and the characteristic C≡N stretch are key diagnostic peaks for confirming the presence of these functional groups. The curing of related cyanoacrylate adhesives has been monitored by observing the decrease of the C≡N bond peak.^[2]

Experimental Protocol: FTIR Data Acquisition (ATR)

- Instrument Preparation: Ensure the Attenuated Total Reflectance (ATR) crystal is clean. Record a background spectrum.
- Sample Application: Place a small amount of the solid **2-Cyano-3-ethoxyacrylic acid** sample directly onto the ATR crystal.
- Data Acquisition: Apply pressure to ensure good contact between the sample and the crystal. Collect the spectrum, typically by co-adding 16-32 scans at a resolution of 4 cm⁻¹.
- Data Analysis: Identify and label the major absorption bands and assign them to the corresponding functional groups.

III. Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which aids in its identification and structural elucidation.

Table 4: Predicted Mass Spectrometry Data for **2-Cyano-3-ethoxyacrylic acid**

m/z	Ion
142.0499	[M+H] ⁺
164.0318	[M+Na] ⁺
140.0353	[M-H] ⁻

Data predicted by computational tools.[\[3\]](#)

Authoritative Grounding & Comprehensive References: The predicted m/z values for various adducts can be found in databases like PubChem.[\[3\]](#) Experimental determination of the exact mass using high-resolution mass spectrometry (HRMS) would provide definitive confirmation of the molecular formula.

Experimental Protocol: Mass Spectrometry Data Acquisition (ESI-MS)

- Sample Preparation: Prepare a dilute solution of **2-Cyano-3-ethoxyacrylic acid** (e.g., 1 mg/mL) in a suitable solvent such as methanol or acetonitrile.
- Instrument Setup:
 - Use an electrospray ionization (ESI) mass spectrometer.
 - Optimize the ESI source parameters (e.g., capillary voltage, nebulizer gas pressure, drying gas flow rate, and temperature) for maximum signal intensity.
- Data Acquisition:
 - Infuse the sample solution into the ESI source at a constant flow rate (e.g., 5-10 µL/min).
 - Acquire the mass spectrum in both positive and negative ion modes over a relevant m/z range (e.g., 50-500).
- Data Analysis:

- Identify the molecular ion peak ($[M+H]^+$ or $[M-H]^-$) and any common adducts.
- If using a high-resolution instrument, determine the exact mass and calculate the elemental composition.
- Analyze the fragmentation pattern (if MS/MS is performed) to further confirm the structure.

Conclusion

The spectroscopic characterization of **2-Cyano-3-ethoxyacrylic acid** through NMR, IR, and Mass Spectrometry provides a comprehensive understanding of its molecular structure. The predicted data and experimental protocols outlined in this guide serve as a valuable resource for researchers in the fields of chemical synthesis and drug development, ensuring accurate and reliable structural validation. The combination of these techniques allows for an unambiguous confirmation of the compound's identity and purity.

References

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